Pharmacological Profile of Substituted Benzimidazoles: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(1R)-1-(1H-benzimidazol-2-yl)ethanamine*
CAS No.:	*163959-79-3*
Cat. No.:	*B065989*

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Abstract

The benzimidazole scaffold, a bicyclic aromatic heterocycle, represents a cornerstone in medicinal chemistry, giving rise to a multitude of pharmacologically active agents with diverse therapeutic applications.[1][2][3] This technical guide provides a comprehensive overview of the pharmacological profile of substituted benzimidazoles, intended for researchers, scientists, and drug development professionals. We will delve into the key therapeutic classes, elucidate their mechanisms of action, explore structure-activity relationships, and provide detailed, field-proven experimental protocols for their evaluation. This guide is structured to offer not just a recitation of facts, but a causal understanding of why certain molecular architectures lead to specific biological outcomes and how to reliably measure these effects in a laboratory setting.

The Benzimidazole Core: A Privileged Scaffold

The benzimidazole nucleus, formed by the fusion of benzene and imidazole rings, is structurally analogous to naturally occurring purines, a key component of nucleic acids.[4] This structural mimicry allows benzimidazole derivatives to interact with a wide array of biological

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targets, including enzymes and receptors, with high affinity.[5] The versatility of the benzimidazole ring system, which allows for substitutions at various positions (primarily N-1, C-2, and C-5/6), has enabled medicinal chemists to fine-tune the pharmacological properties of these molecules, leading to the development of drugs with a wide range of therapeutic effects.[1][3]

Therapeutic Applications and Mechanisms of Action

Substituted benzimidazoles have found utility in a remarkable number of therapeutic areas. This section will explore the core pharmacological classes, their mechanisms of action, and the structure-activity relationships (SAR) that govern their efficacy.

Proton Pump Inhibitors (PPIs): Taming Gastric Acid

Substituted benzimidazoles are the chemical foundation for the highly successful class of drugs known as proton pump inhibitors (PPIs). These drugs are mainstays in the treatment of acid-related gastrointestinal disorders.[6]

Mechanism of Action: PPIs are prodrugs that are activated in the acidic environment of the gastric parietal cells.[7][8] The acidic conditions catalyze their conversion to a reactive sulfenamide intermediate. This activated form then forms a covalent disulfide bond with cysteine residues on the gastric H+/K+-ATPase (the proton pump), irreversibly inhibiting its function and thus blocking the final step of gastric acid secretion.[2][6][7]

Structure-Activity Relationship (SAR): The PPI pharmacophore consists of a substituted benzimidazole ring and a pyridine ring.[3][9] Electron-donating groups on the benzimidazole ring enhance the rate of activation.[1] The nature and position of substituents on both rings influence the pKa of the molecule, its stability, and its metabolic profile, thereby affecting its efficacy and duration of action.[1][9]

Anthelmintics: Combating Parasitic Worms

Benzimidazole anthelmintics, such as albendazole and mebendazole, are broad-spectrum agents effective against a wide range of parasitic nematodes.

Mechanism of Action: The primary mode of action for benzimidazole anthelmintics is the disruption of microtubule polymerization in the parasite. They achieve this by binding with high

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affinity to the parasite's β-tubulin, preventing its assembly into microtubules.[10] This disruption of the cytoskeleton leads to impaired glucose uptake, depletion of glycogen stores, and ultimately, paralysis and death of the parasite.[10]

Structure-Activity Relationship (SAR): Substitutions at the C-2 and C-5 positions of the benzimidazole ring are crucial for anthelmintic activity. A carbamate group at the C-2 position is a common feature of many potent benzimidazole anthelmintics. The nature of the substituent at the C-5 position influences the drug's metabolic profile and spectrum of activity.

Anticancer Agents: Targeting Malignant Cells

The benzimidazole scaffold has emerged as a promising framework in the development of novel anticancer therapeutics, with derivatives demonstrating a variety of antitumor mechanisms.[11]

Mechanism of Action: The anticancer effects of substituted benzimidazoles are diverse and include:

- Microtubule Inhibition: Similar to their anthelmintic counterparts, some benzimidazole derivatives inhibit tubulin polymerization in cancer cells, leading to cell cycle arrest in the G2/M phase and apoptosis.[11]
- Topoisomerase Inhibition: Certain derivatives can intercalate with DNA and inhibit topoisomerase enzymes, which are essential for DNA replication and repair.[1]
- Kinase Inhibition: Many benzimidazoles act as inhibitors of various protein kinases, such as EGFR and BRAFV600E, which are often dysregulated in cancer and play crucial roles in cell signaling pathways that control cell growth and proliferation.[12]
- PARP Inhibition: Some derivatives have been shown to inhibit poly(ADP-ribose) polymerase (PARP), an enzyme involved in DNA repair, making them particularly effective in cancers with deficiencies in other DNA repair pathways.[1]

Structure-Activity Relationship (SAR): The anticancer activity of benzimidazoles is highly dependent on the substitution pattern. For instance, bulky aromatic substituents at the C-2 position are often associated with potent tubulin polymerization inhibition. Modifications at the N-1 position can influence kinase inhibitory activity and selectivity.

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The following table summarizes the half-maximal inhibitory concentration (IC50) values for representative benzimidazole derivatives against various cancer cell lines.

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Compound Class	Derivative Example	Cancer Cell Line	IC50 (μM)	Reference
Benzimidazole-Triazole Hybrid	Compound 32	HCT-116 (Colon)	3.87	[11]
		HepG2 (Liver)	-	[11]
		MCF-7 (Breast)	8.34	[11]
Fluoro Aryl Benzimidazole	Compound 1	HOS (Osteosarcoma)	1.8	[11]
		MCF-7 (Breast)	2.8	[11]
Benzimidazole-Pyrimidine Hybrid	Compound 21	A549 (Lung)	2.21	[11]
		PC-3 (Prostate)	-	[11]
Benzimidazole with Sulfonamide	Compound 10	MGC-803 (Gastric)	1.02	[11]
		PC-3 (Prostate)	-	[11]
		MCF-7 (Breast)	5.40	[11]
Benzimidazole-based	Compound 4c	Leukemia Subpanel	-	[12]
Benzimidazole-based	Compound 4e	-	-	[12]
N-phenyl-1,2,4-triazole	Compound 6a-c	MCF-7 (Breast)	1.29 - 4.30	[2]
Benzimidazole-urea derivative	Compound 155	MCF-7 (Breast)	1.60	[5]
		HePG2 (Liver)	0.70	[5]
		HCT116 (Colon)	1.60	[5]

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Benzimidazole-urea derivative	Compound 153	MCF-7 (Breast)	0.90	[5]
		HePG2 (Liver)	0.40	[5]
		HCT116 (Colon)	2.90	[5]

Antifungal Agents: Combating Fungal Infections

Benzimidazole derivatives have demonstrated significant activity against a range of pathogenic fungi, including various Candida species.

Mechanism of Action: The primary antifungal mechanism of many benzimidazoles is the inhibition of ergosterol biosynthesis. Ergosterol is a vital component of the fungal cell membrane, and its depletion disrupts membrane integrity and function, leading to fungal cell death. Specifically, these compounds often target the enzyme lanosterol 14α-demethylase.

Structure-Activity Relationship (SAR): The antifungal potency of benzimidazoles is influenced by the nature of substituents at the C-2 and N-1 positions. The introduction of halogenated phenyl groups or other heterocyclic rings can enhance antifungal activity.

The following table presents the Minimum Inhibitory Concentration (MIC) values for selected benzimidazole derivatives against pathogenic fungal strains.

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Compound Class	Derivative Example	Fungal Strain	MIC (µg/mL)	Reference
Hybrid bis-(imidazole/benzimidazole)-pyridine	Compound 5a	C. albicans (wild type)	3.9	[13]
Hybrid bis-(imidazole/benzimidazole)-pyridine	Compound 6a	Rhodotorula sp.	3.9	[13]
Benzimidazole-1,2,4-triazole	Compound 6b	C. glabrata	0.97	[14]
Benzimidazole-1,2,4-triazole	Compound 6i	C. glabrata	0.97	[14]
Benzimidazole-1,2,4-triazole	Compound 6j	C. glabrata	0.97	[14]
Benzimidazole derivative	Compound 19	Candida strains	-	[15]
Benzimidazole with oxadiazole ring	Compound 11	C. albicans	3	[10]
C. neoformans	1.5	[10]		
Benzimidazole with triazole ring	Compound 12	C. albicans	12	[10]
C. neoformans	6	[10]		

Experimental Protocols: A Practical Guide

This section provides detailed, step-by-step methodologies for key experiments used to characterize the pharmacological profile of substituted benzimidazoles. These protocols are designed to be self-validating, with clear endpoints and controls.

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In Vitro H+/K+-ATPase Inhibition Assay

This assay measures the ability of a compound to inhibit the activity of the gastric proton pump.

Principle: The activity of H+/K+-ATPase is determined by measuring the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP. Inhibition of the enzyme results in a decrease in Pi release.

Methodology:

- Preparation of Gastric Microsomes:
  - Source: Porcine or rabbit gastric mucosa.
  - Homogenize the mucosal scrapings in an ice-cold buffer (e.g., 250 mM sucrose, 5 mM Tris-HCl, 1 mM EDTA, pH 7.4).
  - Perform differential centrifugation to enrich for microsomal vesicles containing the H+/K+-ATPase. This typically involves a low-speed spin to remove cellular debris, followed by a high-speed spin to pellet the microsomes.
  - Resuspend the final pellet in a suitable buffer and determine the protein concentration.
- ATPase Activity Assay:
  - Prepare a reaction mixture containing the gastric microsomes, a buffer at a specific pH (e.g., pH 7.4), MgCl2, and KCl (to stimulate the enzyme).
  - Add the test benzimidazole compound at various concentrations. Include a vehicle control (e.g., DMSO) and a positive control inhibitor (e.g., omeprazole).
  - Pre-incubate the mixture for a defined period (e.g., 30 minutes) at 37°C. For acid-activated PPIs, a pre-incubation at a lower pH (e.g., 6.1) may be necessary to facilitate activation. [16]
  - Initiate the reaction by adding ATP.
  - Incubate for a specific time (e.g., 20-30 minutes) at 37°C.[17]

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- Terminate the reaction by adding an ice-cold solution of trichloroacetic acid.[17]
- Measure the amount of released inorganic phosphate using a colorimetric method, such as the malachite green procedure, and read the absorbance spectrophotometrically.[16]

- Data Analysis:
  - Calculate the percentage of inhibition for each concentration of the test compound relative to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the compound concentration to determine the IC50 value.



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In Vitro H+/K+-ATPase Inhibition Assay Workflow.

MTT Assay for In Vitro Anticancer Activity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.

Principle: The yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), is reduced by mitochondrial dehydrogenases in living cells to form a purple formazan precipitate. The amount of formazan produced is proportional to the number of viable cells.

Methodology:

- Cell Culture and Seeding:

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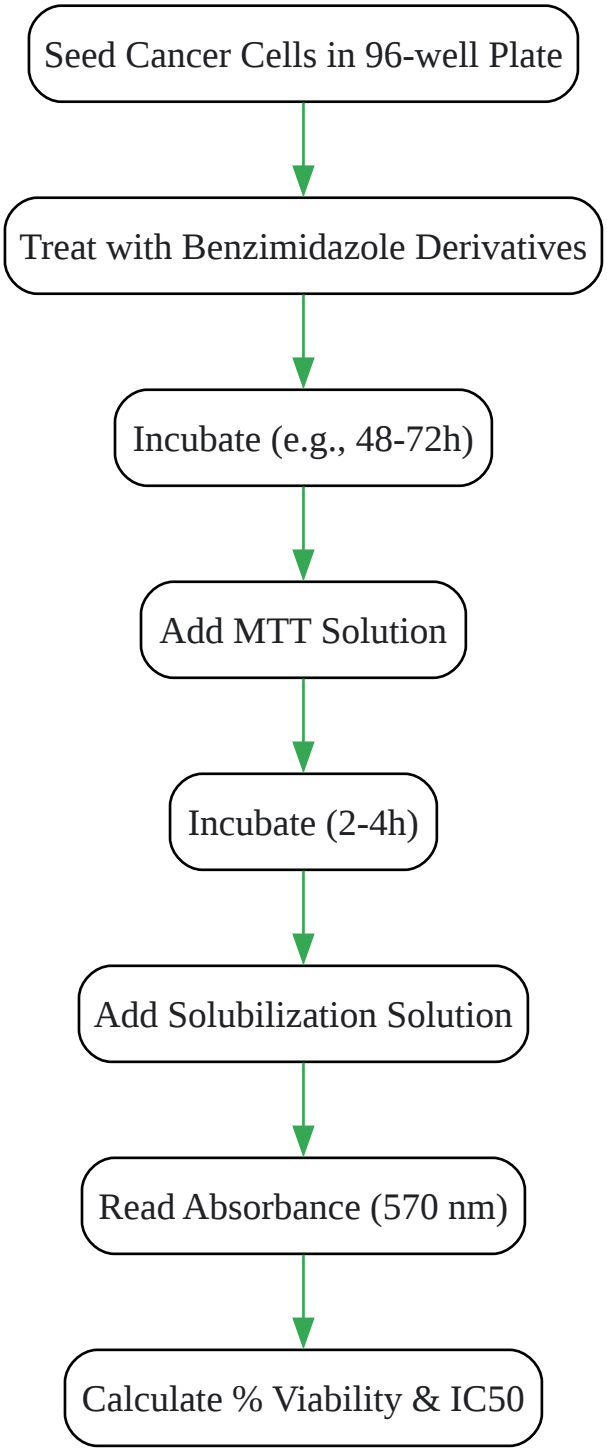
- Culture the desired cancer cell line in the appropriate medium.
- Harvest the cells and perform a viable cell count.
- Seed the cells into a 96-well plate at a predetermined optimal density and incubate overnight to allow for cell attachment.[18]

- Compound Treatment:
  - Prepare serial dilutions of the test benzimidazole compound in culture medium.
  - Remove the old medium from the cells and add the medium containing the test compound at various concentrations. Include a vehicle control and a positive control (e.g., a known anticancer drug).
  - Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified CO2 incubator.[18]
- MTT Addition and Incubation:
  - Prepare a stock solution of MTT in sterile PBS (e.g., 5 mg/mL).
  - Add a small volume of the MTT solution to each well and incubate for 2-4 hours at 37°C, allowing the formazan crystals to form.[19]
- Formazan Solubilization and Absorbance Measurement:
  - Carefully remove the medium containing MTT.
  - Add a solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.[20]
  - Shake the plate gently to ensure complete solubilization.
  - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.[19][21]
- Data Analysis:

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- Subtract the absorbance of the blank (medium only) from all readings.
- Calculate the percentage of cell viability for each concentration of the test compound relative to the vehicle control.
- Plot the percentage of cell viability against the logarithm of the compound concentration to determine the IC50 value.

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MTT Assay Workflow for Anticancer Activity.

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Broth Microdilution Antifungal Susceptibility Testing (CLSI M27)

This method determines the minimum inhibitory concentration (MIC) of an antifungal agent against yeast isolates.

Principle: A standardized inoculum of yeast is exposed to serial dilutions of the antifungal agent in a liquid growth medium. The MIC is the lowest concentration of the drug that inhibits visible growth of the yeast after a specified incubation period.

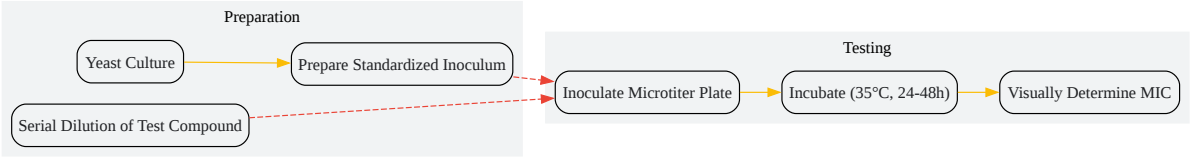
Methodology:

- Inoculum Preparation:
  - Culture the yeast isolate on an appropriate agar medium.
  - Prepare a suspension of the yeast in sterile saline and adjust its turbidity to match a 0.5 McFarland standard.
  - Further dilute this suspension in the test medium (RPMI-1640) to achieve the final desired inoculum concentration.
- Antifungal Agent Dilution:
  - Prepare a stock solution of the test benzimidazole compound.
  - Perform serial twofold dilutions of the compound in a 96-well microtiter plate using the test medium.
- Inoculation and Incubation:
  - Inoculate each well of the microtiter plate with the standardized yeast suspension.
  - Include a growth control well (no drug) and a sterility control well (no inoculum).
  - Incubate the plates at 35°C for 24-48 hours.[15]
- MIC Determination:

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- Visually inspect the plates for turbidity (growth).
- The MIC is the lowest concentration of the antifungal agent in which there is no visible growth.

- Data Analysis:
  - Record the MIC value for each test compound against each yeast strain.



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Antifungal Susceptibility Testing Workflow.

Egg Hatch Assay for Anthelmintic Activity

This in vitro assay is used to assess the efficacy of anthelmintic compounds by observing their effect on the hatching of nematode eggs.

Principle: The ability of nematode eggs to hatch is a measure of their viability. Anthelmintic compounds that interfere with embryonation or the hatching process will reduce the percentage of hatched eggs.

Methodology:

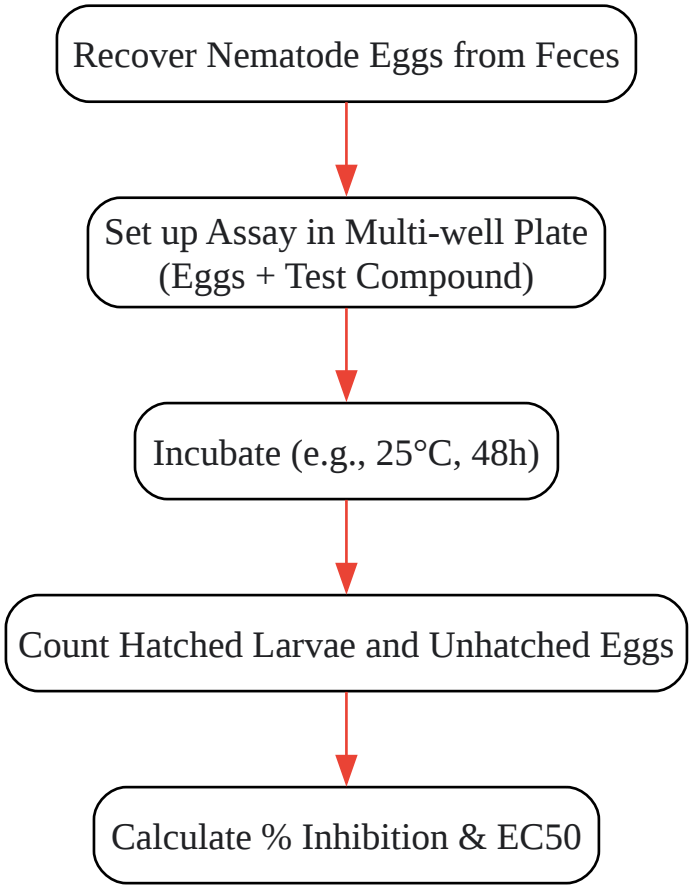
- Egg Recovery:
  - Collect fecal samples from animals infected with the target nematode species.

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- Isolate the nematode eggs from the feces using a series of sieving and flotation techniques.

- Assay Setup:
  - Prepare serial dilutions of the test benzimidazole compound in a suitable solvent (e.g., DMSO) and then in water.
  - Dispense a standardized number of eggs into the wells of a multi-well plate.
  - Add the different concentrations of the test compound to the wells. Include a negative control (solvent only) and a positive control (a known anthelmintic).
- Incubation:
  - Incubate the plates at an appropriate temperature (e.g., 25-27°C) for a period sufficient for the eggs in the control wells to hatch (typically 48-72 hours).
- Counting and Data Analysis:
  - After incubation, add a viability stain (e.g., Lugol's iodine) to stop further hatching and to stain the unhatched eggs and larvae.
  - Count the number of hatched larvae and unhatched eggs in each well under a microscope.
  - Calculate the percentage of egg hatch inhibition for each concentration of the test compound.
  - Determine the EC50 value (the concentration of the compound that inhibits 50% of egg hatching).

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Egg Hatch Assay Workflow for Anthelmintic Activity.

Conclusion

The substituted benzimidazole scaffold is a testament to the power of privileged structures in drug discovery. Its versatility has yielded a remarkable array of therapeutic agents that have had a profound impact on human and animal health. This guide has provided a comprehensive overview of the key pharmacological classes of substituted benzimidazoles, their mechanisms of action, and the structure-activity relationships that drive their efficacy. The detailed experimental protocols presented herein are intended to serve as a valuable resource for researchers in the field, enabling the robust and reproducible evaluation of novel benzimidazole derivatives. As our understanding of the molecular basis of disease continues to evolve, the benzimidazole scaffold will undoubtedly remain a fertile ground for the discovery of the next generation of innovative medicines.

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